

Performance Validation of HFC-236fa in Refrigeration Cycles: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,1,3,3,3-Hexafluoropropane

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This guide provides an objective comparison of the performance of HFC-236fa with its primary predecessor, CFC-114, and discusses other relevant alternatives in refrigeration cycles. The information is supported by experimental data to assist researchers and professionals in making informed decisions for relevant applications, such as laboratory and pharmaceutical cooling systems.

Executive Summary

HFC-236fa has been identified as a viable, non-ozone-depleting alternative to CFC-114 in various refrigeration applications, particularly in low-pressure centrifugal chillers and high-temperature heat pumps.^{[1][2]} Experimental evaluations have demonstrated that HFC-236fa exhibits a higher refrigerating capacity and a comparable or even superior Coefficient of Performance (COP) under many operating conditions when compared to CFC-114.^[1] This guide synthesizes key performance indicators from experimental studies, outlines the methodologies used to obtain this data, and provides a visual representation of the typical experimental workflow.

Comparative Performance Data

The following tables summarize the quantitative performance comparison between HFC-236fa and CFC-114 based on comprehensive calorimeter tests performed on a semi-hermetic

compressor.[3] The data covers a range of evaporating and condensing temperatures relevant to chiller and high-temperature heat pump applications.

Table 1: Cooling Capacity (kW) Comparison[3]

Evaporating Temperature (°C)	Condensing Temperature (°C)	CFC-114	HFC-236fa	% Difference
10	40	3.52	4.08	+15.9%
10	60	3.11	3.58	+15.1%
10	80	2.65	2.98	+12.5%
10	100	2.14	2.32	+8.4%
32.2	60	5.86	6.83	+16.5%
32.2	80	5.17	5.92	+14.5%
32.2	100	4.38	4.89	+11.6%

Table 2: Coefficient of Performance (COP) Comparison[3]

Evaporating Temperature (°C)	Condensing Temperature (°C)	CFC-114	HFC-236fa	% Difference
10	40	4.85	5.15	+6.2%
10	60	3.55	3.65	+2.8%
10	80	2.68	2.65	-1.1%
10	100	2.05	1.95	-4.9%
32.2	60	5.50	5.65	+2.7%
32.2	80	4.05	4.00	-1.2%
32.2	100	3.08	2.90	-5.8%

Table 3: Compressor Discharge Temperature (°C) Comparison[3]

Evaporating Temperature (°C)	Condensing Temperature (°C)	CFC-114	HFC-236fa
10	80	85.6	84.4
32.2	100	106.7	104.4

Other Alternative Refrigerants

While HFC-236fa is a prominent replacement for CFC-114, other refrigerants are also considered for similar applications.

- R-123: This HCFC refrigerant has been a common replacement for R-11 in low-pressure centrifugal chillers.[4] However, due to its ozone depletion potential, it is being phased out.[5]
- R-245fa: This HFC refrigerant is used in new centrifugal chillers and waste heat recovery systems.[6] Theoretical analyses suggest that R-245fa can offer high thermal and exergy efficiency in organic Rankine cycles.[7][8]

Direct experimental comparisons in the form of comprehensive data tables between HFC-236fa and these alternatives are less common in the reviewed literature. However, the selection of a refrigerant for a specific application will depend on a range of factors including operating conditions, system design, and regulatory requirements.

Experimental Protocols

The performance data presented in this guide is primarily derived from experiments conducted using a compressor calorimeter test bench. This methodology allows for the precise measurement of key thermodynamic properties under controlled conditions.

Objective: To determine the cooling capacity, coefficient of performance (COP), and other performance parameters of a refrigerant in a vapor compression cycle.

Apparatus:

- Compressor Calorimeter: A well-insulated chamber designed to measure the heat absorbed by the refrigerant.[9] The primary method often involves a secondary fluid calorimeter where the heat absorbed by the evaporating refrigerant is balanced by a measured electrical heat input.[10]
- Vapor Compression System: A closed-loop refrigeration circuit consisting of the compressor being tested, a condenser, an expansion valve, and an evaporator.[11]
- Instrumentation:
 - Resistance Temperature Detectors (RTDs) or thermocouples for measuring refrigerant and secondary fluid temperatures at various points in the cycle.[12]
 - Pressure transducers to measure suction and discharge pressures of the compressor.[12]
 - A mass flow meter (e.g., Coriolis type) to measure the refrigerant mass flow rate.[9]
 - A wattmeter to measure the electrical power input to the compressor.[12]
- Data Acquisition System: A computer-based system to record and process the data from the various sensors.[11]

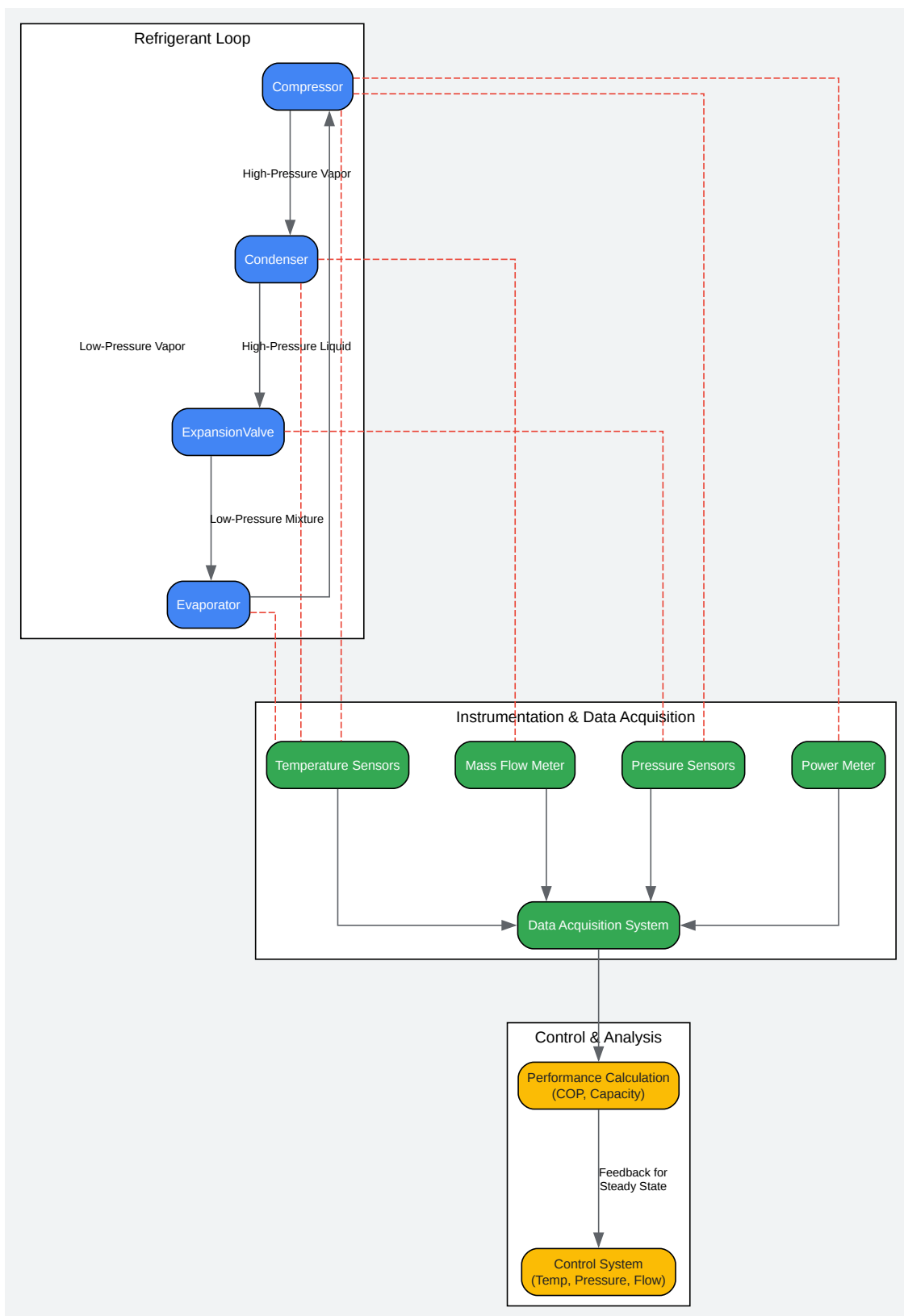
Procedure (based on ASHRAE Standard 23.1-2010):[12][13]

- System Preparation: The system is evacuated and then charged with the refrigerant under investigation. The lubricant used is compatible with the refrigerant (e.g., polyol ester oil for HFCs).[14]
- Test Conditions: The system is operated until a steady state is achieved for a specific set of evaporating and condensing temperatures.[15] These conditions are controlled by adjusting the secondary fluid flow rates and temperatures in the evaporator and condenser, as well as the compressor speed.
- Data Collection: Once the system is stable, measurements of temperatures, pressures, mass flow rate, and power consumption are recorded for a specified duration.
- Calculations:

- Refrigerating Capacity (Q_{ref}): Determined from the energy balance on the calorimeter. In a secondary fluid calorimeter, it is calculated based on the heat input to the secondary fluid.[\[10\]](#)
- Compressor Power Input (W_{in}): Measured directly by the wattmeter.
- Coefficient of Performance (COP): Calculated as the ratio of the refrigerating capacity to the compressor power input ($COP = Q_{ref} / W_{in}$).
- Data Mapping: The procedure is repeated for a wide range of evaporating and condensing temperatures to create a comprehensive performance map for the refrigerant.[\[12\]](#)

Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of a typical experimental setup for evaluating refrigerant performance in a vapor compression cycle.



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Caption: Experimental workflow for refrigerant performance validation.

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